

3,4-Dimethoxybenzaldehyde-d6 physical properties

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Compound of Interest

Compound Name: 3,4-Dimethoxybenzaldehyde-d6

Cat. No.: B12395036

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An In-Depth Technical Guide to **3,4-Dimethoxybenzaldehyde-d6**: Properties, Applications, and Analytical Protocols

Introduction: Beyond Veratraldehyde

3,4-Dimethoxybenzaldehyde, commonly known in the industry as veratraldehyde, is a widely utilized aromatic compound. It is valued for its pleasant, woody, vanilla-like fragrance and serves as a crucial intermediate in the synthesis of pharmaceuticals, such as the veterinary drug sulfonamide and the anti-HIV agent (+)-lithospermic acid. Found naturally in peppermint, ginger, and raspberry, its applications span the flavor, fragrance, and pharmaceutical industries.

[1]

While veratraldehyde itself is a well-characterized molecule, modern analytical and drug development sciences demand a more sophisticated tool for achieving absolute quantitative accuracy. This guide focuses on its deuterated isotopologue, **3,4-Dimethoxybenzaldehyde-d6**. By replacing the six hydrogen atoms on the two methoxy groups with deuterium, we create a stable, heavy-labeled version of the molecule. This seemingly subtle modification provides a powerful, non-radioactive tracer essential for advanced analytical techniques, particularly in pharmacokinetic and metabolic profiling where precision is paramount.[2][3] This document

provides an in-depth exploration of the physical properties, analytical rationale, and practical applications of this indispensable research chemical.

Section 1: Comparative Physicochemical Properties

The introduction of deuterium atoms results in a predictable increase in molecular weight. However, other macroscopic physical properties, such as melting point, boiling point, and solubility, are not significantly altered. This is a critical feature, as it ensures that the deuterated standard behaves almost identically to the native analyte during sample preparation and chromatographic separation, a cornerstone of its function as an ideal internal standard.

Table 1: Physicochemical Data of 3,4-Dimethoxybenzaldehyde vs. **3,4-Dimethoxybenzaldehyde-d6**

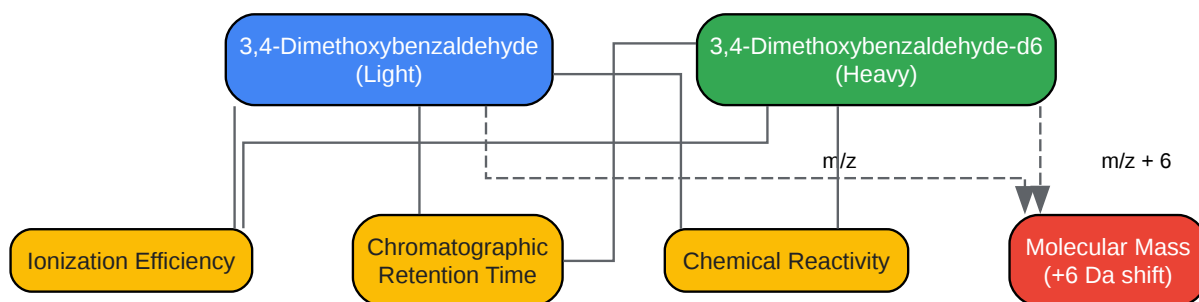
Property	3,4-Dimethoxybenzaldehyde (Veratraldehyde)	3,4-Dimethoxybenzaldehyde-d6	Causality of Difference
Synonyms	Veratraldehyde, Vanillin methyl ether[4][5]	Veratraldehyde-d6	Isotopic Labeling
CAS Number	120-14-9[4][5][6]	1162658-05-0[2][7]	Isotopic Labeling
Molecular Formula	C ₉ H ₁₀ O ₃ [4]	C ₉ H ₄ D ₆ O ₃ [7]	Substitution of 6 protium atoms with deuterium
Molecular Weight	166.17 g/mol [4][6]	172.21 g/mol [3][7]	Mass of 6 neutrons added
Appearance	Peach-colored or off-white crystalline solid[1][8]	Solid (Appearance is expected to be identical)	Isotopic substitution does not affect visual properties
Melting Point	40-43 °C[8]	Not typically reported; expected to be very similar to the light form	Minimal isotope effect on crystal lattice energy
Boiling Point	281 °C[6][8]	Not typically reported; expected to be very similar to the light form	Minimal isotope effect on intermolecular forces
Solubility	Freely soluble in alcohol and diethyl ether; slightly soluble in hot water[6]	Expected to be identical to the light form	Deuterium does not significantly alter polarity

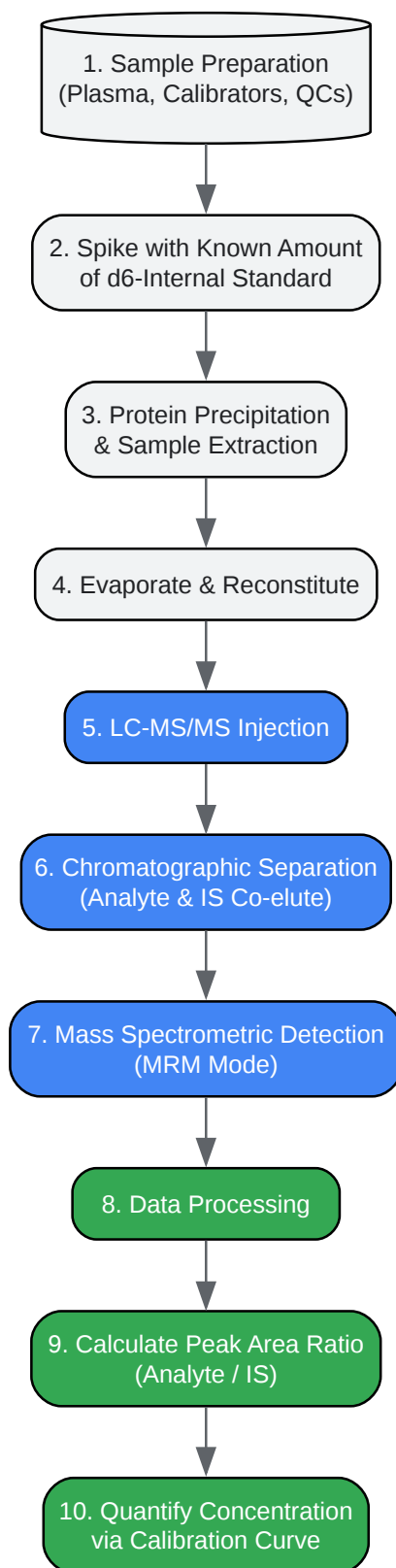
Section 2: The Scientific Rationale for Deuteration

The core value of **3,4-Dimethoxybenzaldehyde-d6** lies in its application as an internal standard for quantitative analysis. The choice of deuterium is deliberate and scientifically grounded.

Expertise & Experience: In quantitative mass spectrometry, an ideal internal standard must be chemically similar to the analyte but mass-distinguishable. Using a stable isotope-labeled (SIL) analogue is the gold standard. The d6-variant co-elutes perfectly with the native compound in liquid chromatography (LC), meaning it experiences the same matrix effects (e.g., ion suppression or enhancement) during ionization. By adding a known quantity of the d6-standard to each sample, we can calculate the concentration of the native analyte by comparing their signal ratios. This corrects for variations in sample extraction, injection volume, and instrument response, providing a self-validating system for every single measurement.

The diagram below illustrates the fundamental relationship between the analyte and its deuterated internal standard.





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Caption: LC-MS/MS Quantitative Workflow.

Step-by-Step Methodology

- Preparation of Stock Solutions:
 - Prepare a 1.0 mg/mL stock solution of 3,4-Dimethoxybenzaldehyde (analyte) in methanol.
 - Prepare a 1.0 mg/mL stock solution of **3,4-Dimethoxybenzaldehyde-d6** (Internal Standard, IS) in methanol.
- Preparation of Calibration Curve and Quality Control (QC) Samples:
 - Perform serial dilutions of the analyte stock solution to create working solutions for calibration standards (e.g., ranging from 1 ng/mL to 1000 ng/mL).
 - Spike blank plasma with these working solutions to create the calibration curve samples.
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Preparation and Extraction:
 - To 100 μ L of each sample (unknown, calibrator, or QC), add 10 μ L of a 100 ng/mL IS working solution (prepared from the IS stock). Vortex briefly.
 - Causality: This step ensures a consistent amount of IS is present in every sample, which is the basis for accurate ratio-based quantification.
 - Add 300 μ L of ice-cold acetonitrile to precipitate proteins. Vortex vigorously for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
 - Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).
- LC-MS/MS Analysis:

- Liquid Chromatography (LC): Inject the reconstituted sample onto a C18 reverse-phase column. Use a gradient elution to separate the analyte from other matrix components. The analyte and the IS will have virtually identical retention times.
- Mass Spectrometry (MS): Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
 - Analyte Transition: Monitor the transition for the native compound (e.g., m/z 167.1 → 139.1).
 - IS Transition: Monitor the transition for the d6-standard (e.g., m/z 173.1 → 145.1).
- Causality: MRM provides high selectivity and sensitivity by monitoring a specific precursor-to-product ion fragmentation, minimizing interference from other compounds in the matrix.
- Data Quantification:
 - Integrate the peak areas for both the analyte and the IS transitions.
 - Calculate the peak area ratio (Analyte Area / IS Area) for each sample.
 - Plot the peak area ratios of the calibration standards against their known concentrations to generate a linear calibration curve.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Section 5: Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is paramount. While the deuterated form is not typically sold with its own unique Safety Data Sheet (SDS), its chemical reactivity is identical to the parent compound. Therefore, the safety precautions for 3,4-Dimethoxybenzaldehyde should be strictly followed.

- Handling: Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. [9][10] Avoid creating dust. [4] Ensure adequate ventilation and wash hands thoroughly after handling. [9][10]* Hazards: The compound is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4) and causes skin irritation. [4] It may also cause

serious eye irritation. [4]It is sensitive to light and air. [9]* Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. [9][11]For the d6-analogue specifically, long-term storage is recommended at 2-8°C, sealed from moisture. [7]* First Aid:

- Eyes: Rinse cautiously with water for several minutes. [9] * Skin: Wash with plenty of soap and water. [9] * Ingestion: If swallowed, call a poison center or doctor. [9] * Inhalation: Move the person to fresh air. [4]

Conclusion

3,4-Dimethoxybenzaldehyde-d6 represents a critical tool for the modern researcher. Its value is not in its direct biological or chemical activity, but in its role as a silent, reliable partner in the pursuit of accurate and reproducible quantitative data. By leveraging the principles of isotope dilution mass spectrometry, this compound enables researchers in drug development and other scientific fields to overcome the challenges of complex matrices and achieve the highest level of analytical confidence. Its near-identical chemical behavior and distinct mass signature make it the unequivocal gold standard for internal calibration in studies involving its non-deuterated analogue.

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